

# Comprehensive Safety and Handling Guide for 4-Isopropylbenzylamine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Isopropylbenzylamine

Cat. No.: B1295359

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This guide provides essential safety and logistical information for the handling and disposal of **4-Isopropylbenzylamine**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure the safe management of this chemical in a laboratory setting.

## Occupational Exposure Limits

It is important to note that specific occupational exposure limits (OELs), such as the Permissible Exposure Limit (PEL) from the Occupational Safety and Health Administration (OSHA), the Recommended Exposure Limit (REL) from the National Institute for Occupational Safety and Health (NIOSH), or the Threshold Limit Value (TLV) from the American Conference of Governmental Industrial Hygienists (ACGIH), have not been established for **4-Isopropylbenzylamine**.<sup>[1]</sup> Therefore, it is crucial to handle this substance with a high degree of caution and to minimize exposure through engineering controls, administrative controls, and the use of appropriate personal protective equipment (PPE).

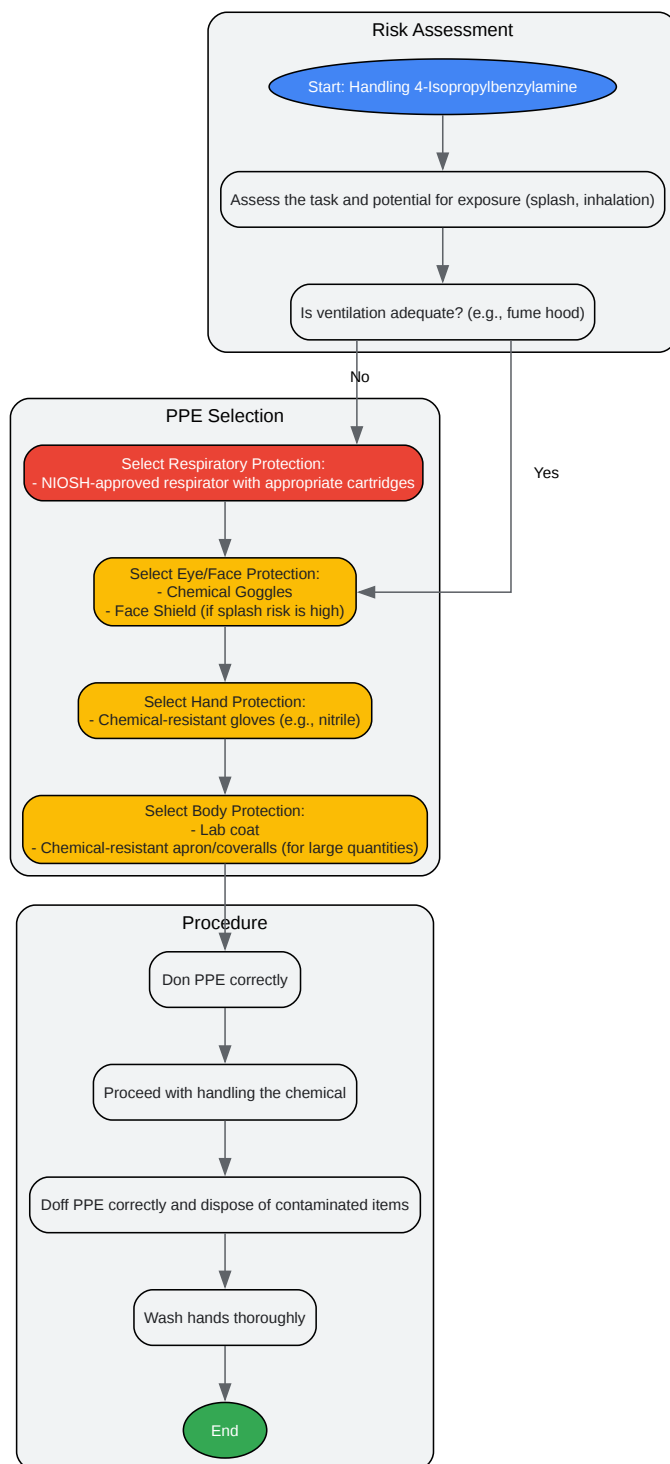
## Personal Protective Equipment (PPE)

The selection and use of appropriate PPE is critical to prevent skin contact, eye damage, and respiratory irritation. The following table summarizes the recommended PPE for handling **4-Isopropylbenzylamine**.

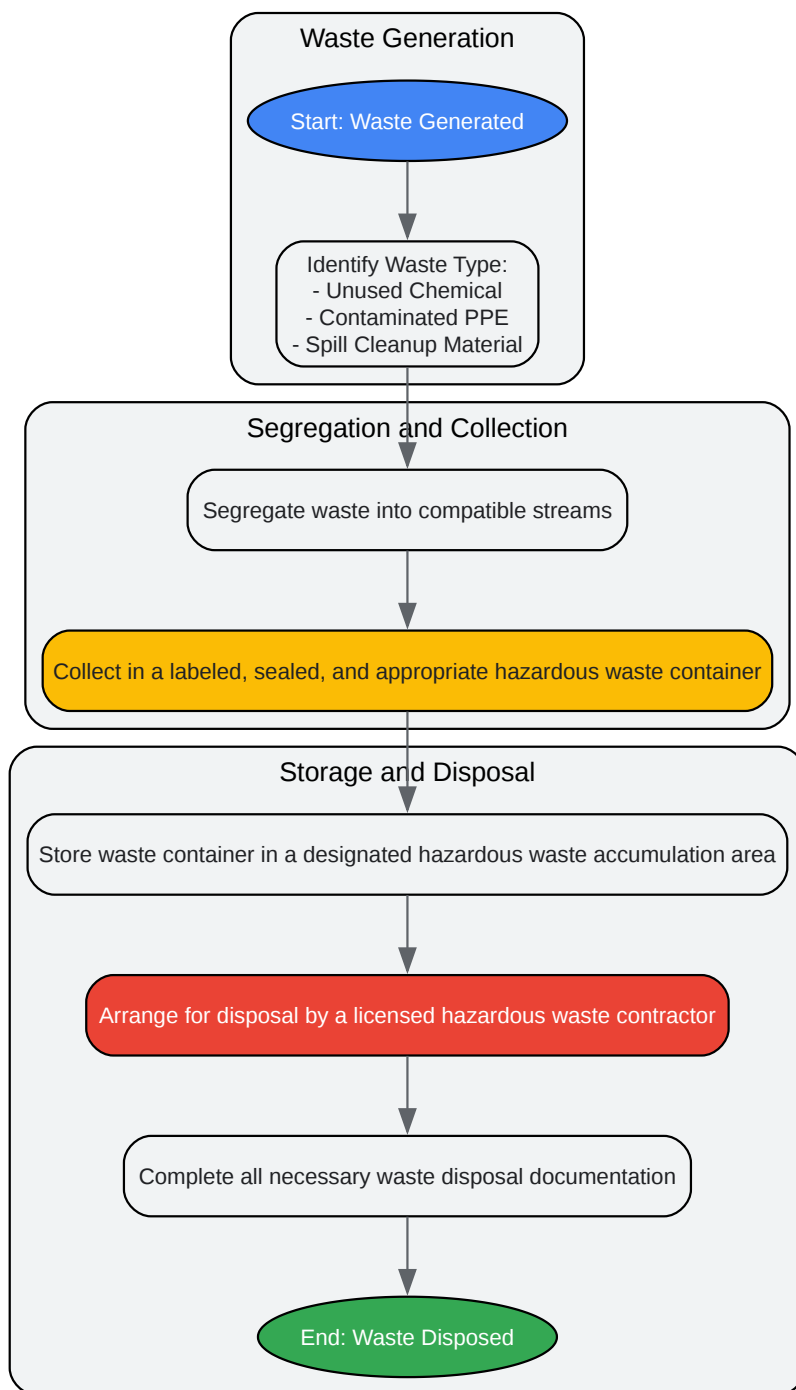
Body Part	Personal Protective Equipment	Standard/Specification
Eyes/Face	Chemical safety goggles or a face shield.	Conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][3]
Skin	Chemical-resistant gloves (e.g., nitrile, rubber).	Inspect gloves prior to use.[4]
Protective clothing, such as a lab coat or coveralls, to prevent skin exposure.	Launder contaminated clothing before reuse.[2]	
Respiratory	Use in a well-ventilated area. If ventilation is inadequate or if there is a risk of inhalation, use a NIOSH/MSHA approved respirator.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[2][3] Recommended filter type: Ammonia and organic ammonia derivatives filter (Type K, Green) conforming to EN14387.[3]

A logical workflow for the selection and use of PPE when handling **4-Isopropylbenzylamine** is illustrated in the following diagram.

## PPE Selection and Use Workflow for 4-Isopropylbenzylamine



## Disposal Plan for 4-Isopropylbenzylamine Waste

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)